

Dealing with autofluorescence of Moschamine in imaging studies.

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Compound of Interest

Compound Name: Moschamine

Cat. No.: B1676759

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Technical Support Center: Imaging Studies with Moschamine

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Moschamine** in imaging studies, with a specific focus on managing autofluorescence.

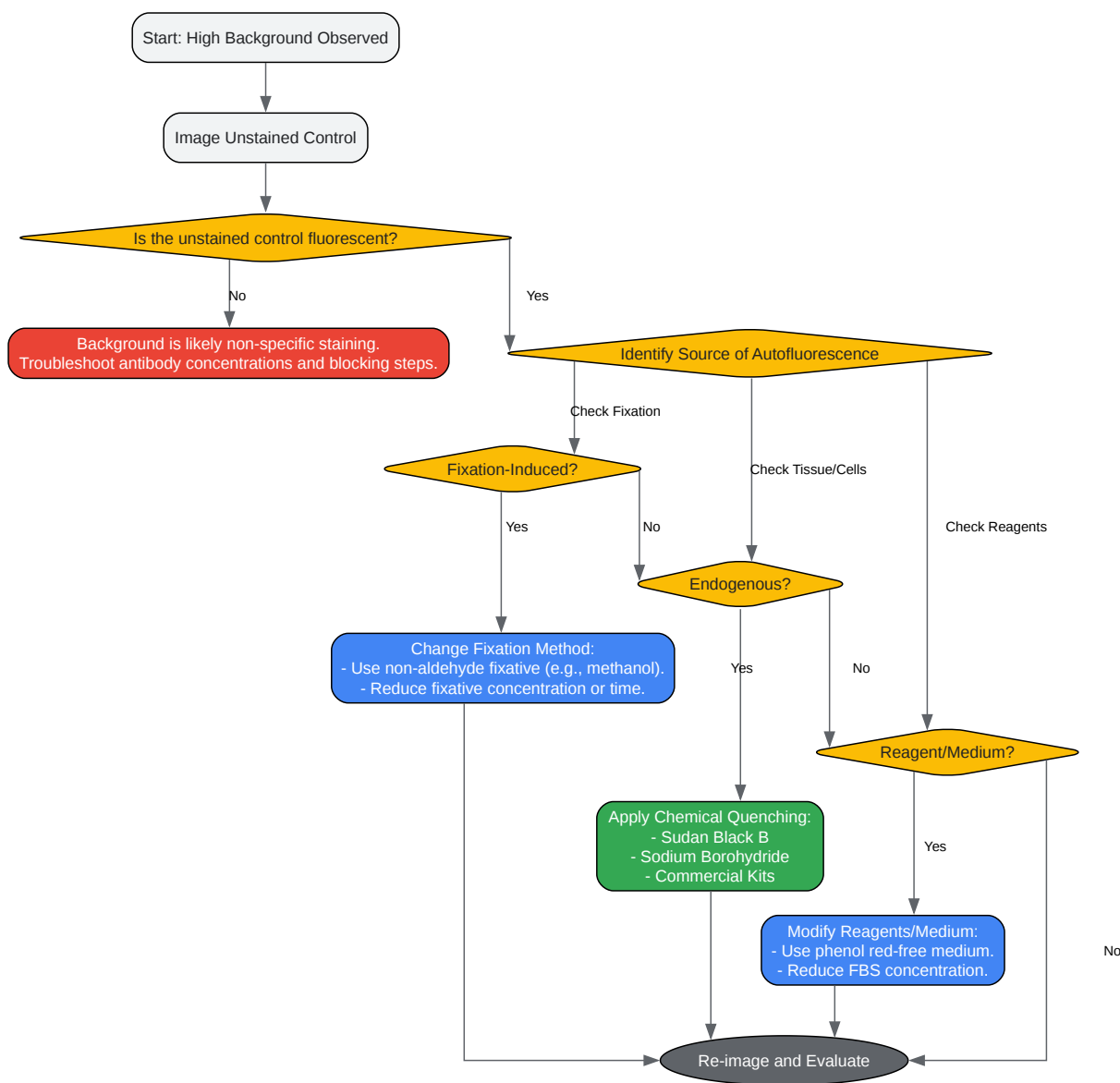
Troubleshooting Guide: Dealing with High Background Fluorescence

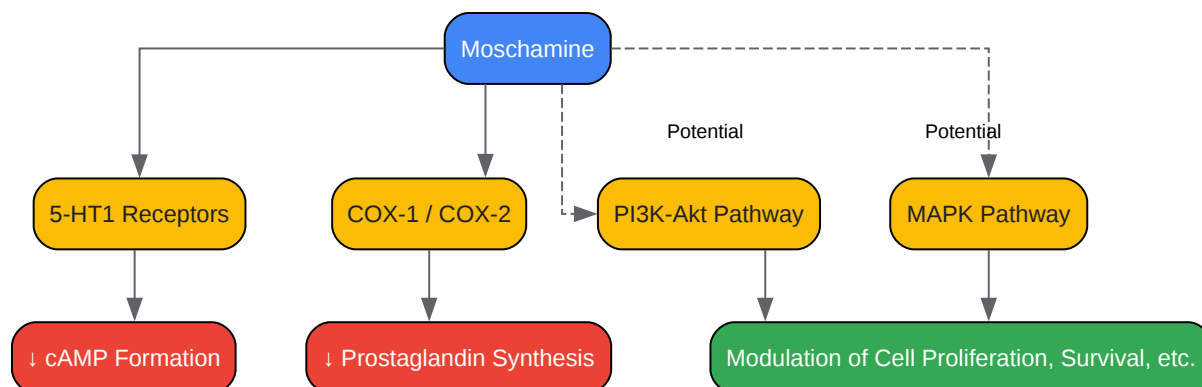
High background fluorescence, or autofluorescence, can obscure the specific signal from your target of interest, making image analysis difficult and unreliable.^{[1][2]} This guide provides a step-by-step approach to troubleshoot and mitigate autofluorescence when imaging **Moschamine**.

Is the source of the high background known?

Before troubleshooting, it's crucial to determine the source of the unwanted fluorescence. This can be done by imaging an unstained control sample that has gone through all the same processing steps as your experimental sample.^{[1][2]}

Workflow for Troubleshooting Autofluorescence





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References

- 1. Tips to Minimize Autofluorescence - FluoroFinder [fluorofinder.com]
- 2. southernbiotech.com [southernbiotech.com]
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